

Application Notes and Protocols for the Analysis of N-nitroso-desmethyl-rizatriptan

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-rizatriptan*

Cat. No.: *B15807349*

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Introduction

The presence of N-nitrosamine impurities in pharmaceutical products is a significant concern due to their potential carcinogenic properties. **N-nitroso-desmethyl-rizatriptan** is a potential impurity in rizatriptan drug products, a medication used for the treatment of migraines.[1] As regulatory bodies worldwide tighten the limits for such impurities, robust and sensitive analytical methods for their detection and quantification are crucial.[2] This document provides detailed application notes and protocols for the sample preparation of **N-nitroso-desmethyl-rizatriptan** from pharmaceutical formulations for subsequent analysis, typically by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

The formation of N-nitrosamine drug substance-related impurities (NDSRIs) like **N-nitroso-desmethyl-rizatriptan** can occur during the synthesis of the active pharmaceutical ingredient (API) or during the manufacturing and storage of the final drug product.[2] Rizatriptan's chemical structure contains a secondary amine moiety, making it susceptible to nitrosation in the presence of nitrosating agents.[1] The acceptable intake (AI) limit for **N-nitroso-**

desmethyl-rizatriptan has been set at 26.5 ng/day, necessitating highly sensitive analytical methods.

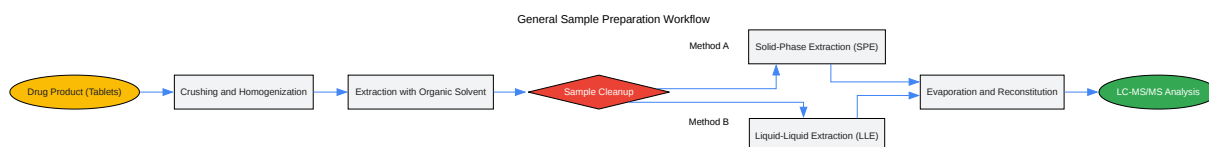
This application note details two common and effective sample preparation techniques: Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE). The choice of method often depends on the complexity of the sample matrix, the desired level of cleanliness, and throughput requirements.

Chemical Information

Compound	Chemical Name	Molecular Formula	Molecular Weight
N-nitroso-desmethyl-rizatriptan	N-[2-[5-(1,2,4-triazol-1-ylmethyl)-1H-indol-3-yl]ethyl]-N-methylnitrous amide	C ₁₄ H ₁₆ N ₆ O	284.32 g/mol

Sample Preparation Workflow

The overall workflow for the analysis of **N-nitroso-desmethyl-rizatriptan** in a pharmaceutical matrix involves sample extraction followed by cleanup and concentration steps prior to instrumental analysis.



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Caption: General workflow for sample preparation of **N-nitroso-desmethyl-rizatriptan**.

Experimental Protocols

Protocol 1: Solid-Phase Extraction (SPE)

This protocol is based on methods developed for similar N-nitrosamine impurities and is suitable for achieving high sample purity.

Materials:

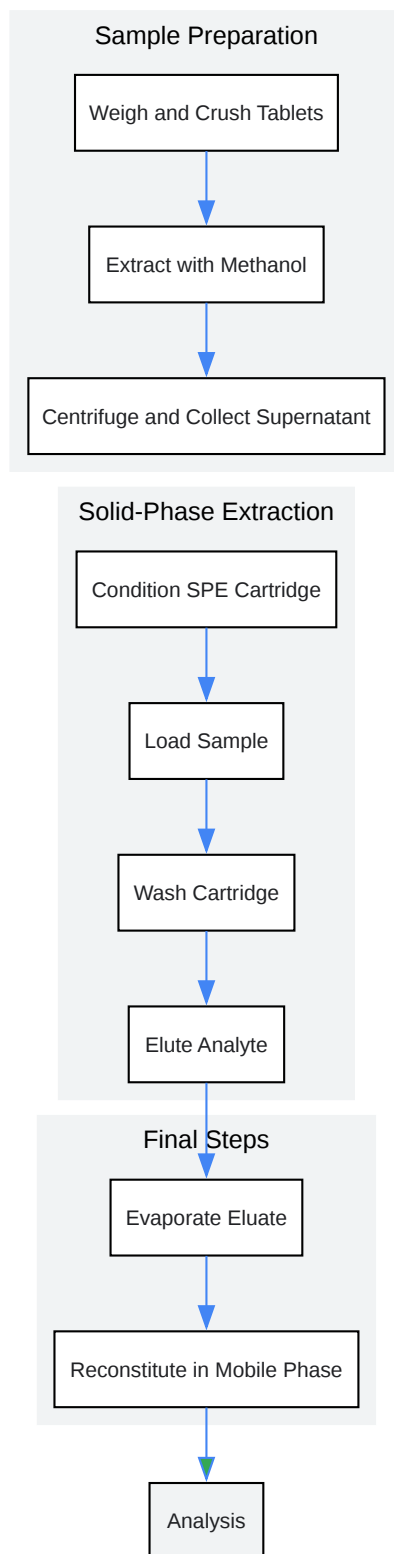
- **N-nitroso-desmethyl-rizatriptan** reference standard
- Rizatriptan tablets
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (LC-MS grade)
- SPE cartridges (e.g., Oasis HLB, or a strong cation-exchange polymeric sorbent)
- Vortex mixer
- Centrifuge
- SPE manifold
- Nitrogen evaporator

Procedure:

- Sample Preparation:
 - Weigh and finely crush a representative number of rizatriptan tablets to obtain a homogenous powder.
 - Accurately weigh a portion of the powder equivalent to one tablet dose.

- Transfer the powder to a centrifuge tube.
- Add 10 mL of methanol and vortex for 15 minutes to extract the analyte.
- Centrifuge at 4000 rpm for 10 minutes.
- Collect the supernatant.
- SPE Cartridge Conditioning:
 - Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of water. Do not allow the cartridge to go dry.
- Sample Loading:
 - Load the supernatant from step 1 onto the conditioned SPE cartridge at a flow rate of approximately 1 mL/min.
- Washing:
 - Wash the cartridge with 5 mL of 5% methanol in water to remove polar interferences.
- Elution:
 - Elute the **N-nitroso-desmethyl-rizatriptan** from the cartridge with 5 mL of methanol.
- Concentration and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the initial mobile phase for LC-MS/MS analysis.

Solid-Phase Extraction (SPE) Workflow

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Caption: Detailed workflow for the Solid-Phase Extraction (SPE) method.

Protocol 2: Liquid-Liquid Extraction (LLE)

LLE is a classic extraction technique that can be effective for separating the analyte from the drug matrix.

Materials:

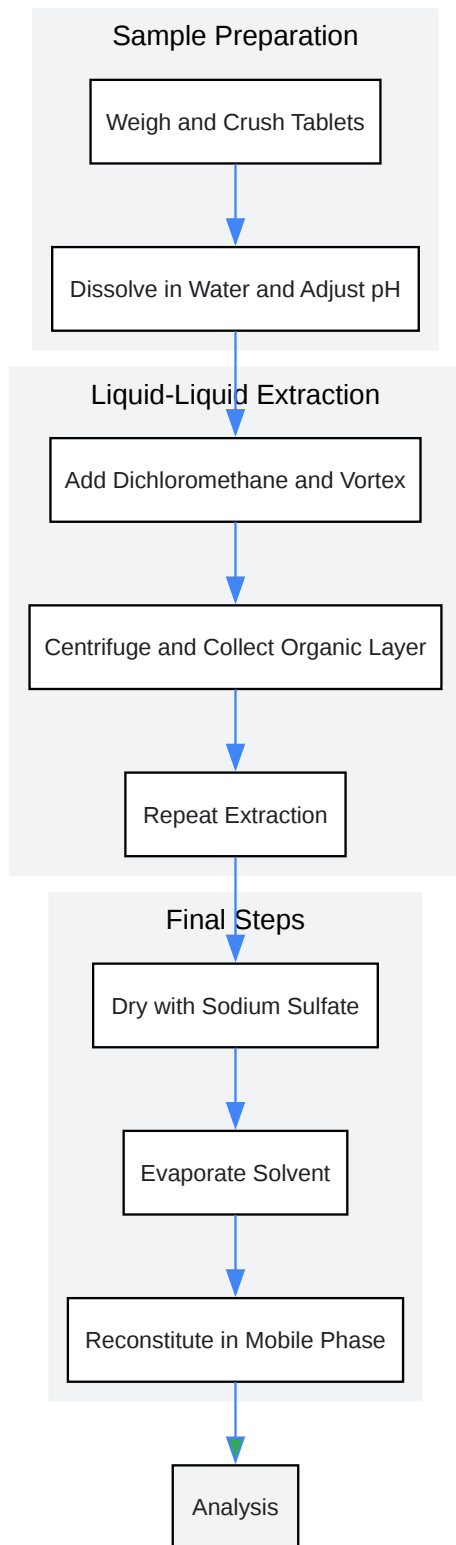
- **N-nitroso-desmethyl-rizatriptan** reference standard
- Rizatriptan tablets
- Dichloromethane (DCM, HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Ammonium hydroxide solution (0.1 M)
- Sodium sulfate (anhydrous)
- Vortex mixer
- Centrifuge
- Rotary evaporator or nitrogen evaporator

Procedure:

- Sample Preparation:
 - Prepare the tablet powder as described in Protocol 1, step 1.
 - Transfer the powder to a centrifuge tube.
 - Add 10 mL of water and vortex for 15 minutes.
 - Adjust the pH of the solution to ~9 with 0.1 M ammonium hydroxide.

- Liquid-Liquid Extraction:
 - Add 10 mL of dichloromethane to the aqueous solution.
 - Vortex vigorously for 5 minutes.
 - Centrifuge at 4000 rpm for 10 minutes to separate the layers.
 - Carefully collect the lower organic layer (DCM).
 - Repeat the extraction of the aqueous layer with another 10 mL of DCM.
 - Combine the organic extracts.
- Drying and Concentration:
 - Pass the combined organic extract through a small column of anhydrous sodium sulfate to remove any residual water.
 - Evaporate the solvent to dryness using a rotary evaporator or a gentle stream of nitrogen at 40°C.
- Reconstitution:
 - Reconstitute the residue in 1 mL of the initial mobile phase for LC-MS/MS analysis.

Liquid-Liquid Extraction (LLE) Workflow



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Caption: Detailed workflow for the Liquid-Liquid Extraction (LLE) method.

Data Presentation

The following table summarizes typical performance data for the two sample preparation methods. Actual results may vary depending on the specific laboratory conditions, instrumentation, and sample matrix. A validation study for a similar N-nitroso-triptan impurity showed recovery rates between 92.4% and 98.4%.

Parameter	Solid-Phase Extraction (SPE)	Liquid-Liquid Extraction (LLE)
Recovery	> 90%	80 - 95%
Reproducibility (%RSD)	< 5%	< 10%
Matrix Effect	Low to Moderate	Moderate to High
Sample Throughput	High (amenable to automation)	Low to Medium
Solvent Consumption	Moderate	High
Cost per Sample	Higher (due to SPE cartridges)	Lower

LC-MS/MS Analysis

A highly sensitive and selective LC-MS/MS method is required for the quantification of **N-nitroso-desmethyl-rizatriptan** at trace levels. The following are suggested starting conditions, which should be optimized for the specific instrument used.

Parameter	Condition
LC Column	C18 or Phenyl-Hexyl column (e.g., 100 x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile/Methanol
Gradient	Optimized for separation from rizatriptan and other matrix components
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 10 μ L
Ionization Mode	Electrospray Ionization (ESI), Positive
MS/MS Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (Q1)	m/z 285.1
Product Ions (Q3)	To be determined by infusion of a standard solution. Likely fragments would involve the loss of the nitroso group (-NO) and other characteristic fragments.

Conclusion

Both Solid-Phase Extraction and Liquid-Liquid Extraction are viable techniques for the sample preparation of **N-nitroso-desmethyl-rizatriptan** from pharmaceutical dosage forms. SPE generally offers higher purity, better reproducibility, and is more amenable to high-throughput automation, although it can be more costly. LLE is a cost-effective alternative but may result in higher matrix effects and lower throughput. The choice of the most appropriate method will depend on the specific requirements of the analysis, including sensitivity, accuracy, precision, and the number of samples to be processed. The provided protocols and analytical conditions serve as a robust starting point for developing and validating a method for the routine analysis of this critical impurity in rizatriptan drug products.

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